

Application Notes and Protocols for Fire Extinguishing Applications of Fluorinated Propenes

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Compound of Interest

Compound Name: 1-Chloro-3,3,3-trifluoro-1-propene

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of select fluorinated propenes as fire extinguishing agents. The document details their fire suppression properties, environmental impact, and includes established experimental protocols for their evaluation.

Introduction to Fluorinated Propenes as Halon Alternatives

Fluorinated propenes have emerged as promising alternatives to traditional halon fire suppressants, which are being phased out due to their high ozone depletion potential (ODP). These next-generation agents are designed to offer effective fire suppression with a significantly lower environmental impact. This document focuses on 2-bromo-3,3,3-trifluoropropene (2-BTP), a brominated fluoropropene, and also considers 3,3,3-trifluoro-2-iodopropene, an iodinated analogue, for which publicly available data is limited.

The primary mechanism of fire suppression for these compounds is chemical inhibition of the combustion reaction. At the high temperatures of a fire, the carbon-halogen bond breaks, releasing halogen radicals (bromine or iodine). These radicals interfere with the chain reactions of the fire, primarily by scavenging hydrogen and hydroxyl radicals, which are key propagators of the combustion process.^[1]

Quantitative Data Summary

The following tables summarize the key physical, fire suppression, and environmental properties of 2-bromo-3,3,3-trifluoropropene (2-BTP) in comparison to the legacy agent Halon 1301. Data for 3,3,3-trifluoro-2-iodopropene is not widely available in the reviewed literature.

Table 1: Physical Properties

Property	2-Bromo-3,3,3-trifluoropropene (2-BTP)	Halon 1301 (Trifluorobromomethane)
Chemical Formula	C ₃ H ₂ BrF ₃	CBrF ₃
Molecular Weight (g/mol)	174.95	148.91
Boiling Point (°C)	29-30	-57.8
Vapor Pressure (Pa at 25°C)	82,000	1,640,000
Liquid Density (g/mL at 22°C)	1.65[2]	1.57 (at 25°C)

Table 2: Fire Suppression Properties

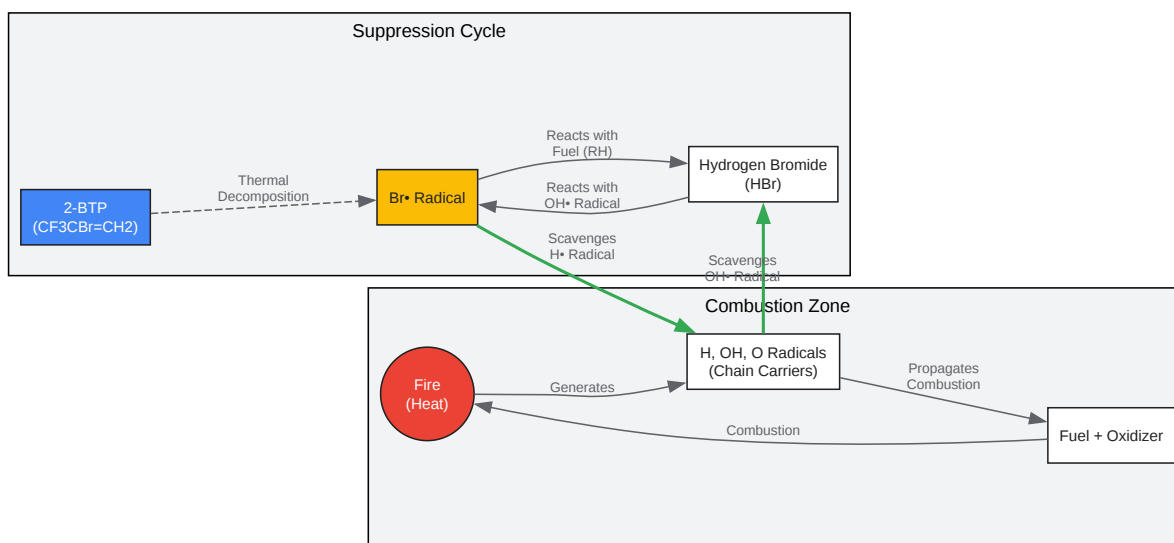
Property	2-Bromo-3,3,3-trifluoropropene (2-BTP)	Halon 1301 (Trifluorobromomethane)
Cup Burner Extinguishing Concentration (n-heptane, vol%)	4.7[2]	~3.0
Inerting Concentration (Propane, vol%)	~7.0[2]	~5.2

Table 3: Environmental and Toxicological Properties

Property	2-Bromo-3,3,3-trifluoropropene (2-BTP)	Halon 1301 (Trifluorobromomethane)
Ozone Depletion Potential (ODP)	0.0028 - 0.0052[3]	10
Global Warming Potential (GWP, 100-year)	0.0028 - 0.0050[3]	7140
Atmospheric Lifetime (days)	4.3 - 7.0[3]	~65 years
No Observed Adverse Effect Level (NOAEL, vol%)	0.5[4]	5
Lowest Observed Adverse Effect Level (LOAEL, vol%)	1.0[5]	7.5

Signaling Pathways and Mechanisms

The primary fire suppression mechanism for 2-bromo-3,3,3-trifluoropropene (2-BTP) is chemical inhibition of the combustion chain reaction. The following diagram illustrates this process.



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Caption: Fire suppression mechanism of 2-BTP.

Experimental Protocols

Determination of Flame-Extinguishing Concentration (Cup Burner Method)

This protocol is based on the principles outlined in ISO 14520-1 and NFPA 2001.[6][7]

Objective: To determine the minimum concentration of a gaseous extinguishing agent in air that will extinguish a diffusion flame of a liquid fuel under specified conditions.

Apparatus:

- Cup Burner Assembly: Consisting of a fuel cup, a chimney, and a system for introducing a mixture of air and the extinguishing agent. The dimensions of the apparatus should conform to the standards (e.g., ISO 14520-1, Annex B).[6]
- Fuel: n-heptane is the standard liquid fuel.
- Flow Control: Mass flow controllers for accurately metering air and the gaseous agent.
- Agent Vaporizer: If the agent is a liquid at room temperature, a vaporizer is required to introduce it as a gas.
- Gas Analysis Equipment (optional but recommended): To confirm the concentration of the agent in the air stream.

Procedure:

- Fill the fuel cup with n-heptane to a level just below the rim.
- Establish a steady flow of air through the chimney at a specified rate (e.g., 40 L/min).
- Ignite the fuel and allow the flame to stabilize for a pre-burn period (e.g., 1 minute).
- Gradually introduce the extinguishing agent into the air stream. The agent flow is increased in small increments.
- Allow the flame to stabilize for a set period after each increment.
- The agent concentration is increased until the flame is extinguished.
- The extinguishing concentration is the concentration of the agent in the air-agent mixture at the point of extinguishment.
- The test is repeated multiple times to ensure reproducibility.

Determination of Inerting Concentration

This protocol is based on the principles outlined in ISO 14520-1, Annex D.[8]

Objective: To determine the minimum concentration of an extinguishing agent in a fuel-air mixture that will prevent the ignition of that mixture.

Apparatus:

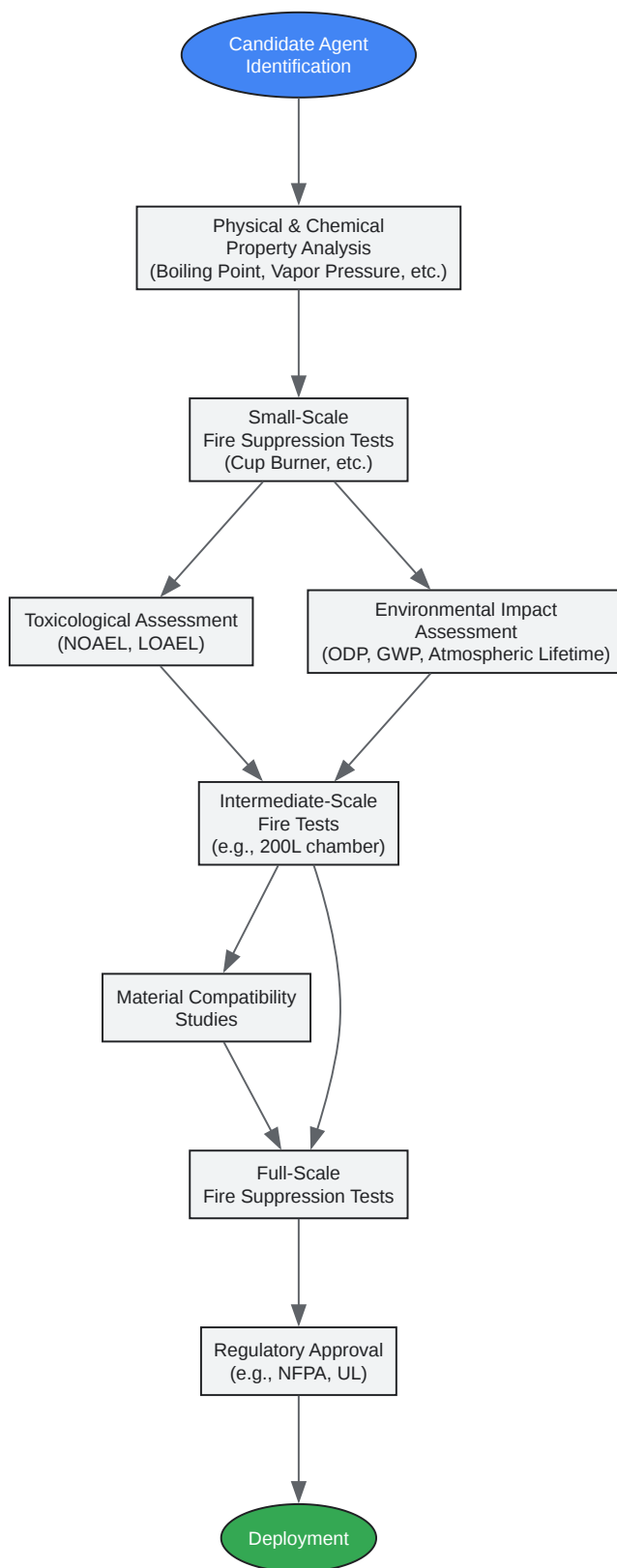
- Explosion Vessel: A closed vessel of a specified volume (e.g., a 5-liter or 20-liter sphere) capable of withstanding the pressure rise from a potential explosion.
- Ignition Source: A spark generator with electrodes inside the vessel.
- Pressure Transducer: To monitor the pressure inside the vessel.
- Gas Dosing System: For accurately introducing the fuel, air, and extinguishing agent into the vessel.

Procedure:

- Evacuate the explosion vessel.
- Introduce the desired partial pressure of the fuel gas (e.g., propane or methane).
- Introduce the desired partial pressure of the extinguishing agent.
- Introduce air until the total pressure inside the vessel reaches atmospheric pressure.
- Activate the ignition source.
- Monitor the pressure rise in the vessel. A successful inertion is typically defined as a pressure rise of less than a specified threshold (e.g., 7% of the initial pressure).^[2]
- Repeat the experiment with varying concentrations of the extinguishing agent and fuel to determine the inerting concentration across a range of fuel-air mixtures.

Experimental Workflow

The following diagram illustrates a general workflow for the evaluation of a new fire extinguishing agent.



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Caption: General workflow for evaluating a new fire extinguishing agent.

Conclusion

Fluorinated propenes, particularly 2-bromo-3,3,3-trifluoropropene (2-BTP), represent a significant advancement in fire suppression technology, offering high effectiveness with a much-improved environmental profile compared to legacy halon agents. The detailed protocols and data provided in these notes are intended to guide researchers in the evaluation and application of these next-generation fire suppressants. Further research into other fluorinated propenes, such as iodinated analogues, is warranted to expand the portfolio of environmentally acceptable and efficient fire extinguishing agents.

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